

Tenovin-1 in vivo activity and significance

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Compound Focus: Tenovin-1

CAS No.: 380315-80-0

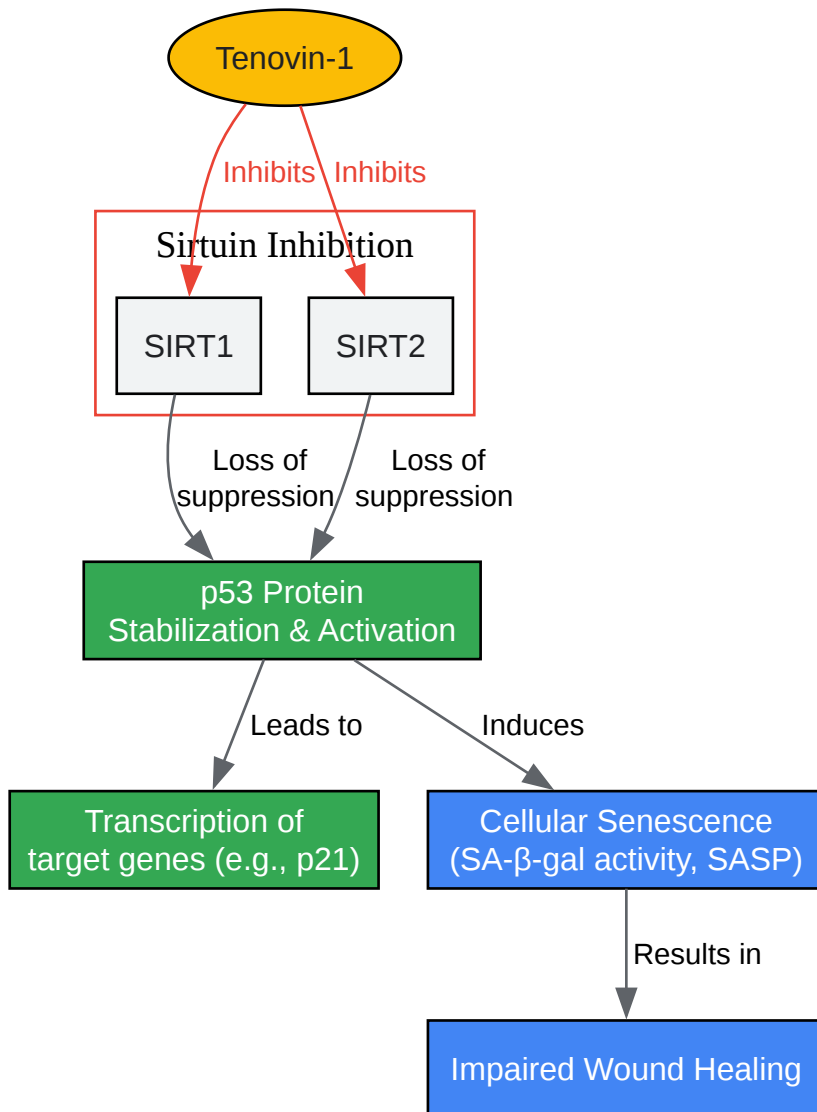
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Mechanism of Action

Tenovin-1 is a small-molecule inhibitor of the protein-deacetylating activities of **SIRT1 and SIRT2** [1] [2]. A key consequence of this inhibition is the activation of the p53 tumor suppressor pathway. **Tenovin-1** increases p53 protein levels by protecting it from MDM2-mediated degradation, leading to cell cycle arrest and apoptosis, particularly in tumor cells [3] [4] [5].

The diagram below illustrates this primary mechanism and a subsequent experimental finding in astrocytes:



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Tenovin-1 inhibits SIRT1/2, leading to p53 activation and, in astrocytes, cellular senescence.

Summary of In Vivo Efficacy

The following table summarizes the key in vivo findings for **Tenovin-1** from the search results.

Disease Model	Animal Model	Dosage & Administration	Key In Vivo Findings	Source
Cancer	SCID mice with ARN8 (melanoma) tumor xenografts	92.5 mg/kg, Intraperitoneal (i.p.)	Decreased tumor growth [4].	[2] [4]
Diabetic Nephropathy	HFD-induced ZDF rats	45 mg/kg, i.p. for 10 weeks	Reduced renal fibrosis, urinary protein biomarkers, and improved kidney function [6].	[6]
Hepatic Fibrosis	HFD-induced ZDF rats	45 mg/kg, i.p. for 10 weeks	Attenuated liver collagen deposition and inflammation [7].	[7]

Experimental Protocols for In Vivo Studies

For researchers looking to replicate or build upon these findings, here is a detailed overview of the methodologies from the recent fibrosis studies [6] [7].

- **Animal Models:** The metabolic studies used **Zucker Diabetic Fatty (ZDF) rats**. Diabetes was induced by feeding a **High-Fat Diet (HFD) for 10 weeks** [6] [7].
- **Treatment Protocol:**
 - **Compound:** **Tenovin-1** was dissolved in a suitable vehicle (details not specified in results).
 - **Dosage and Route:** **45 mg/kg body weight**, administered via **intraperitoneal (i.p.) injection** [6] [7].
 - **Duration:** Treatment was conducted **concurrently with the HFD for a period of 10 weeks** [6] [7].
- **Key Assessments:**
 - **Blood Glucose:** Measured weekly from the tail vein using a glucometer [6].
 - **Serum Biochemistry:** Analysis of biomarkers like blood urea nitrogen (BUN) and serum creatinine for kidney function [6].
 - **Tissue Analysis: Histopathology** of kidneys and liver to assess architecture, collagen deposition, and damage. **Western blotting** and **ELISA** were used to quantify protein levels of fibrosis markers (e.g., α -SMA, collagen), oxidative stress markers, and inflammatory cytokines [6] [7].

A Note on Solubility and Analogs

A consistent point noted across the literature is **Tenovin-1's limited water solubility** [3] [5]. To address this challenge, the discoverers of **Tenovin-1** developed **Tenovin-6**, a more water-soluble analog that retains similar biological activity and is often preferred for in vivo studies [1] [2].

Research Significance

Tenovin-1's significance lies in its dual role as both a research tool and a potential therapeutic candidate.

- **As a Tool:** It has been instrumental in studying the biological functions of SIRT1 and SIRT2, particularly their complex roles in cancer, metabolism, and aging [1] [8].
- **As a Therapeutic:** The efficacy of **Tenovin-1** in reducing tumor growth and, more recently, in mitigating fibrosis in metabolic disease models, highlights its potential for drug repurposing, especially for conditions like diabetic complications where few treatment options exist [6] [7].

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References

1. Discovery, in , and mechanism of action of... vivo activity [pubmed.ncbi.nlm.nih.gov]
2. Discovery, In Vivo Activity, and Mechanism of Action of a Small ... [pmc.ncbi.nlm.nih.gov]
3. Tenovin-1 SIRT1, SIRT2 27660-1 [bpsbioscience.com]
4. Tenovin-1 | p53 activator | Mechanism | Concentration [selleckchem.com]
5. Tenovin-1 – SIRT Inhibitor [apexbt.com]
6. Tenovin-1 Ameliorates Renal Fibrosis in High-Fat-Diet ... [mdpi.com]
7. Tenovin-1, a Selective SIRT1/2 Inhibitor, Attenuates High- ... [ijbs.com]
8. Tenovin-1 Induces Senescence and Decreases Wound ... [pmc.ncbi.nlm.nih.gov]

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